

# 2-Nitrobenzoyl Chloride: A High-Performance Alternative for Acylation Reactions

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## Compound of Interest

Compound Name: 2-Nitrobenzoyl chloride

Cat. No.: B3031650

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In the realm of organic synthesis, the selection of an appropriate acylating agent is paramount to ensure high yields, selectivity, and efficiency. This guide provides a comprehensive comparison of **2-nitrobenzoyl chloride** with other commonly used acylating agents, namely benzoyl chloride and acetic anhydride. The inclusion of the electron-withdrawing nitro group at the ortho position significantly enhances the electrophilicity of the carbonyl carbon in **2-nitrobenzoyl chloride**, rendering it a highly reactive and effective reagent for the acylation of various nucleophiles. This guide is intended for researchers, scientists, and drug development professionals seeking to optimize their acylation strategies.

## Performance Comparison of Acylating Agents

To provide a clear and objective comparison, the performance of **2-nitrobenzoyl chloride**, benzoyl chloride, and acetic anhydride was evaluated in the N-acylation of aniline and the O-acylation of benzyl alcohol. The following tables summarize the reaction conditions and yields.

### N-Acylation of Aniline

Acylating Agent	Product	Reaction Time (h)	Temperature (°C)	Yield (%)
2-Nitrobenzoyl Chloride	N-(2-Nitrophenyl)benzamide	1	25	High (expected $\geq 95\%$ ) <sup>1</sup>
Benzoyl Chloride	Benzanilide	3	25	~95% <sup>[1]</sup>
Acetic Anhydride	Acetanilide	8	100 (reflux)	~66% <sup>[2]</sup>

<sup>1</sup> Direct comparative experimental data under these specific standardized conditions was not available in the searched literature. The expected high yield is based on the increased reactivity of **2-nitrobenzoyl chloride** due to the electron-withdrawing nitro group, which is anticipated to lead to a faster and more complete reaction compared to benzoyl chloride.

## O-Acylation of Benzyl Alcohol

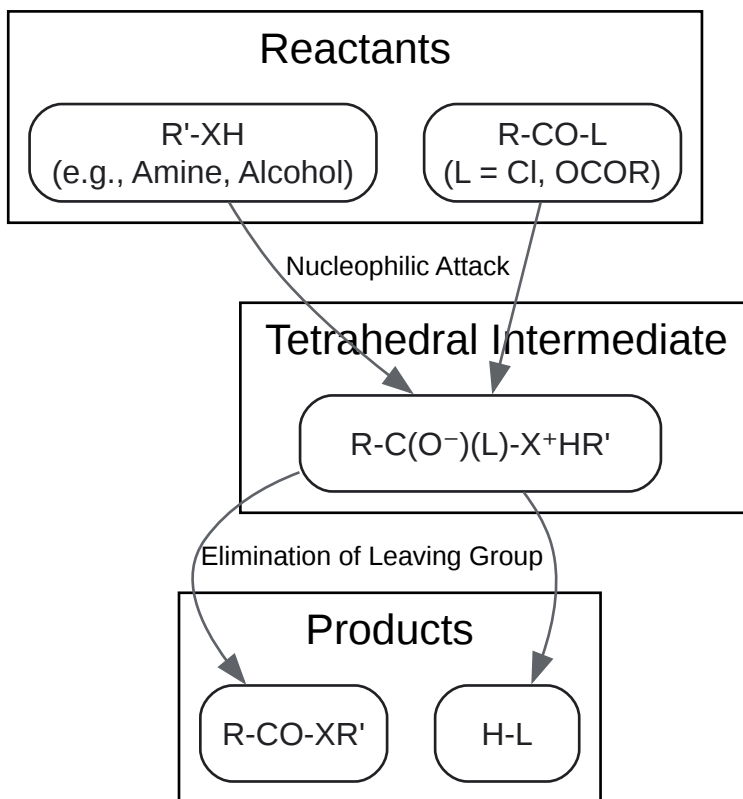
Acylating Agent	Product	Reaction Time (h)	Temperature (°C)	Yield (%)
2-Nitrobenzoyl Chloride	Benzyl 2-nitrobenzoate	1	25	High (expected $\geq 98\%$ ) <sup>2</sup>
Benzoyl Chloride	Benzyl benzoate	0.5	25	~98% (with CuO catalyst) <sup>[3]</sup>
Acetic Anhydride	Benzyl acetate	7	60	~100% <sup>[4]</sup>

<sup>2</sup> Direct comparative experimental data under these specific standardized conditions was not available in the searched literature. The expected high yield is based on the enhanced reactivity of **2-nitrobenzoyl chloride**.

## Reaction Pathways and Experimental Workflow

The following diagrams illustrate the general mechanism for acylation and a typical workflow for a comparative study of acylating agents.

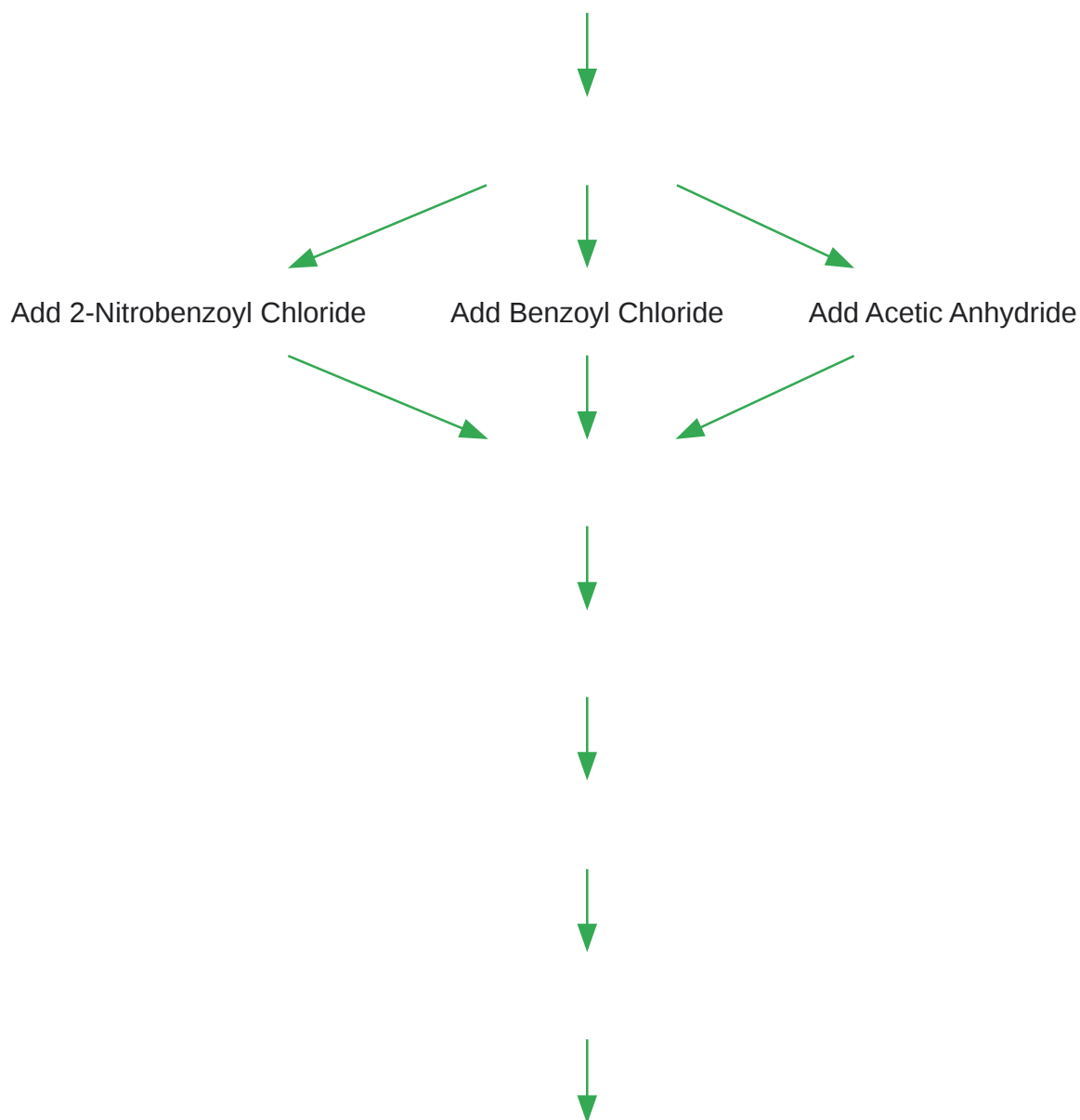
## General Acylation Mechanism



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General acylation mechanism.

## Comparative Acylation Workflow

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